

Methyl α -D-Mannopyranoside in Lilium Species: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl α -D-mannopyranoside

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Abstract

Methyl α -D-mannopyranoside, a naturally occurring monosaccharide derivative, has been identified in various plant species, including *Lilium pumilum* and *Lilium tenuifolium*.^{[1][2]} This technical guide provides a comprehensive overview of this compound, with a focus on its presence in the *Lilium* genus. The document details its physicochemical properties, known biological activities, and a proposed mechanism of action as a plant growth regulator. While quantitative data for its concentration in *Lilium* species is not readily available in current literature, this guide presents available data from other plant sources and outlines detailed experimental protocols for its isolation and quantification that can be adapted for *Lilium* research. Furthermore, a proposed signaling pathway for its role in plant growth regulation is visualized. This guide is intended to be a valuable resource for researchers investigating the chemical constituents of *Lilium* species and for drug development professionals exploring the potential applications of this compound.

Introduction

Lilium, a genus of herbaceous flowering plants, is known for its ornamental value and its use in traditional medicine. Phytochemical investigations of *Lilium* species have revealed a diverse array of bioactive compounds, including steroidal glycosides and phenolic compounds.^{[1][3]} Among the less studied constituents is methyl α -D-mannopyranoside, a simple sugar derivative that has been reported in *Lilium pumilum* and *Lilium tenuifolium*.^{[1][2]} This compound has

garnered interest for its potential biological activities, including its role as a competitive inhibitor of mannose-binding proteins and its application as a plant growth regulator.[4] This guide aims to consolidate the current knowledge on methyl α -D-mannopyranoside, with a specific focus on its relevance to *Lilium* species, to facilitate further research and development.

Physicochemical Properties

Methyl α -D-mannopyranoside is a white, crystalline powder with the molecular formula $C_7H_{14}O_6$ and a molecular weight of 194.18 g/mol .[5] It is soluble in water and has a melting point of approximately 193-196 °C. Detailed physicochemical properties are summarized in Table 1.

Table 1: Physicochemical Properties of Methyl α -D-Mannopyranoside

Property	Value	Reference(s)
Molecular Formula	$C_7H_{14}O_6$	[5]
Molecular Weight	194.18 g/mol	[5]
Appearance	White to off-white powder	
Melting Point	193-196 °C	
Solubility	Soluble in water	
Optical Rotation $[\alpha]_{20/D}$	+77.0° to +82.0° (c = 1-10% in water)	
CAS Number	617-04-9	[5]

Occurrence and Quantitative Data in Plant Species

Methyl α -D-mannopyranoside has been identified in *Lilium pumilum* and *Lilium tenuifolium*.[1] [2] However, specific quantitative data regarding its concentration in these species is not available in the reviewed scientific literature. A United States patent describes the isolation of methyl α -D-mannopyranoside from various mannose-containing plant materials and provides some yield information. It is important to note that these yields are not specific to *Lilium* species but can provide a general reference.

Table 2: Yield of Methyl α -D-Mannopyranoside from Various Plant-Based Materials (Not Specific to Liliium Species)

Plant Material Source	Yield	Reference
Masonite Process Extract	4.9% (total)	[4]
Conifer Wood Extract	Up to 50-55% of theoretical	[4]

Biological Activity and Potential Applications

Plant Growth Regulation

Methyl α -D-mannopyranoside is recognized as a plant growth regulator. Its proposed mechanism of action involves the modulation of lectin activity. Lectins are carbohydrate-binding proteins that can bind to sugars like glucose, playing a role in various physiological processes. It is suggested that methyl α -D-mannopyranoside competes with glucose for binding to lectins. This displacement of glucose makes it available for transport to growing points in the plant, thereby promoting growth, increasing fruit and flower yields, and enhancing turgidity.

Interaction with Mannose-Binding Proteins

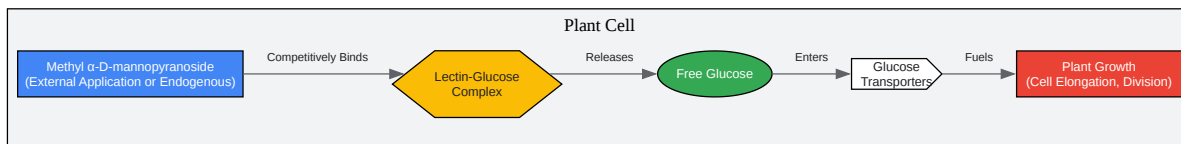
Methyl α -D-mannopyranoside acts as a competitive inhibitor of mannose-binding proteins. This property is particularly relevant in the context of microbial pathogenesis, as many pathogens utilize mannose-binding lectins to adhere to host cells. By blocking these lectins, methyl α -D-mannopyranoside can potentially inhibit microbial adhesion and subsequent infection.

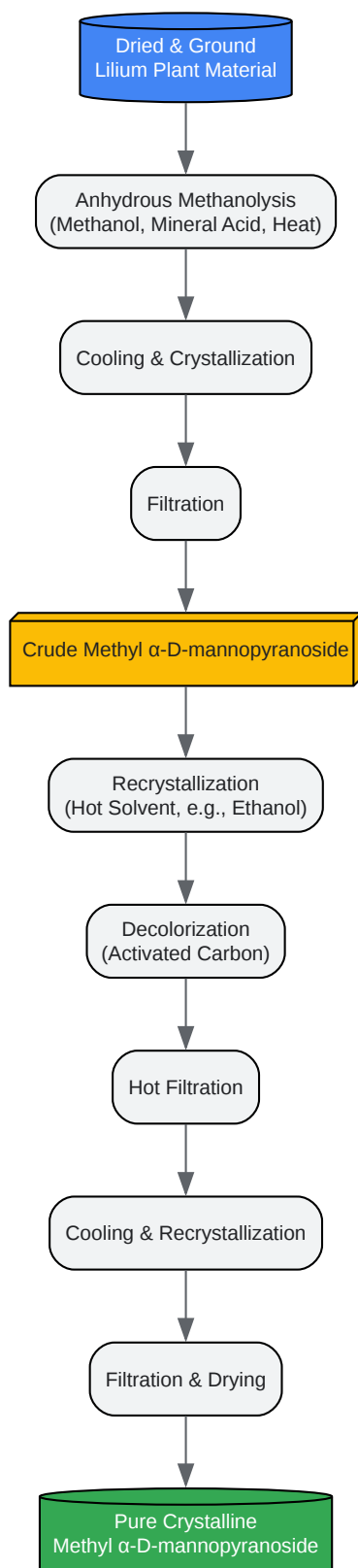
Other Potential Bioactivities

While research on the specific bioactivities of methyl α -D-mannopyranoside isolated from Liliium is limited, studies on the genus have revealed a wide range of pharmacological activities associated with other constituents, such as antioxidant and anti-inflammatory effects.[6][7][8] Further investigation is warranted to explore the full spectrum of biological activities of methyl α -D-mannopyranoside from Liliium sources.

Signaling Pathway

The role of methyl α -D-mannopyranoside as a plant growth regulator can be depicted in a signaling pathway involving lectin binding.





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